An In-Depth Technical Guide to Benzyldimethylsilane for Advanced Research and Development

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Benzyldimethylsilane*
CAS No.:	*1631-70-5*
Cat. No.:	*B167491*

Get Quote

Prepared by: Gemini, Senior Application Scientist

Executive Summary

Benzyldimethylsilane (BnDMSiH) is a versatile organosilicon compound that has garnered significant attention in the fields of organic synthesis, materials science, and pharmaceutical development. Characterized by a silicon atom bonded to a benzyl group, two methyl groups, and a reactive hydride, its unique structure allows it to serve as a pivotal reagent and intermediate.[1] This guide provides a comprehensive technical overview of **benzyldimethylsilane**, covering its fundamental molecular properties, modern synthetic methodologies, key applications as a protecting group, and critical safety protocols. The content herein is synthesized for researchers, chemists, and drug development professionals who require a deep, practical understanding of this reagent's capabilities and handling.

Core Molecular and Physical Properties

© 2026 BenchChem. All rights reserved.

Benzyldimethylsilane is a colorless to pale yellow liquid known for its moderate volatility and solubility in common organic solvents.[1] Its chemical identity is defined by a unique combination of an aromatic benzyl moiety and a reactive silyl hydride, which dictates its utility in synthesis.

Property	Value	Source
Molecular Formula	$C_9H_{14}Si$	[1][2][3]
Linear Formula	$C_6H_5CH_2SiH(CH_3)_2$	
Molecular Weight	150.29 g/mol	[2][3][4]
CAS Number	1631-70-5	[1][3]
Appearance	Colorless to pale yellow liquid	[1]
Density	0.949 g/mL at 25 °C	[5]
Boiling Point	69-71 °C at 15 mmHg	[4][6]
Refractive Index (n20/D)	1.502	
Flash Point	56 °C (132.8 °F) - closed cup	
InChI Key	USQQZWZBVGCDBX-UHFFFAOYSA-N	[1]

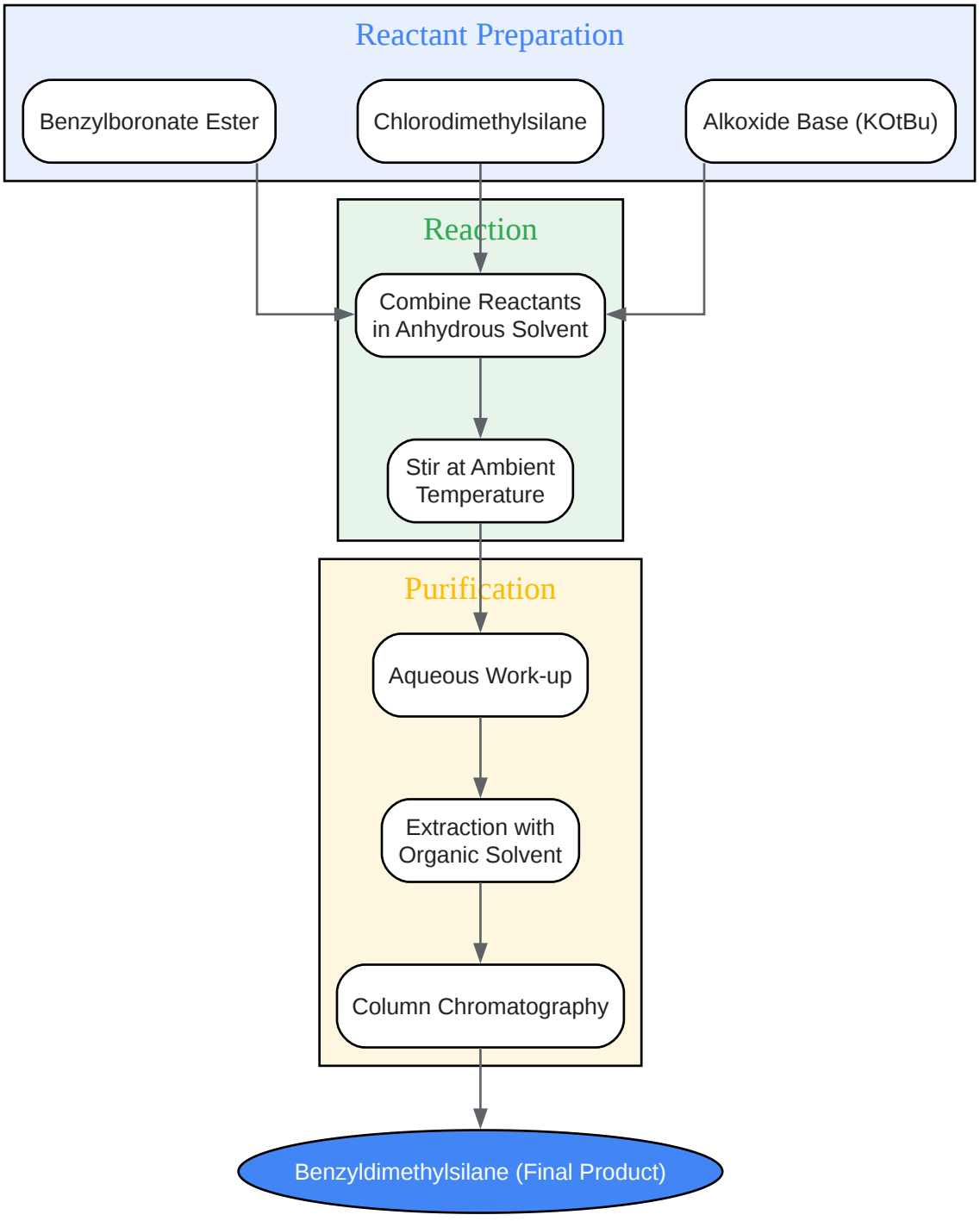
Synthesis and Manufacturing

The efficient construction of C–Si bonds is fundamental to accessing valuable organosilanes like **benzyldimethylsilane**. While several methods exist, modern approaches prioritize operational simplicity, functional group tolerance, and scalability. A recently developed and highly effective method is the transition-metal-free, base-promoted deboronative silylation of readily available benzylboronates.[7]

This approach represents a significant advancement over traditional methods that may require harsh organometallic reagents. The reaction proceeds through the formation of a boronate "ate" complex, which then generates a carbanion intermediate that subsequently reacts with a chlorosilane to form the desired C-Si bond.[7]

© 2026 BenchChem. All rights reserved.

General Synthesis Workflow Diagram



Click to download full resolution via product page

Caption: General workflow for **benzyldimethylsilane** synthesis via deboronative silylation.

© 2026 BenchChem. All rights reserved.

Example Protocol: Synthesis via Deborylative Silylation[8]

This protocol is an illustrative example based on the methodology described by Liu, et al. and should be adapted and optimized for specific laboratory conditions.

- Preparation: To an oven-dried reaction vessel under an inert atmosphere (e.g., Nitrogen or Argon), add the starting benzylboronate ester (1.0 equiv.).
- Reagent Addition: Add anhydrous solvent (e.g., THF). To this solution, add potassium tert-butoxide (KOtBu, 1.5 equiv.) followed by the slow addition of chlorodimethylsilane (1.2 equiv.) at room temperature.
- Reaction: Allow the mixture to stir at room temperature for 12-24 hours. Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS).
- Work-up: Upon completion, quench the reaction by carefully adding saturated aqueous NH_4Cl solution.
- Extraction: Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate) three times. Combine the organic layers.
- Purification: Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude product via flash column chromatography on silica gel to yield pure **benzyldimethylsilane**.

Key Applications in Organic Synthesis and Drug Development

Benzyldimethylsilane is a valuable reagent primarily due to its role as a precursor to the benzyldimethylsilyl (BnDMSi) group, which is an effective protecting group for alcohols.[1] Its utility also extends to its use as an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.[3][6]

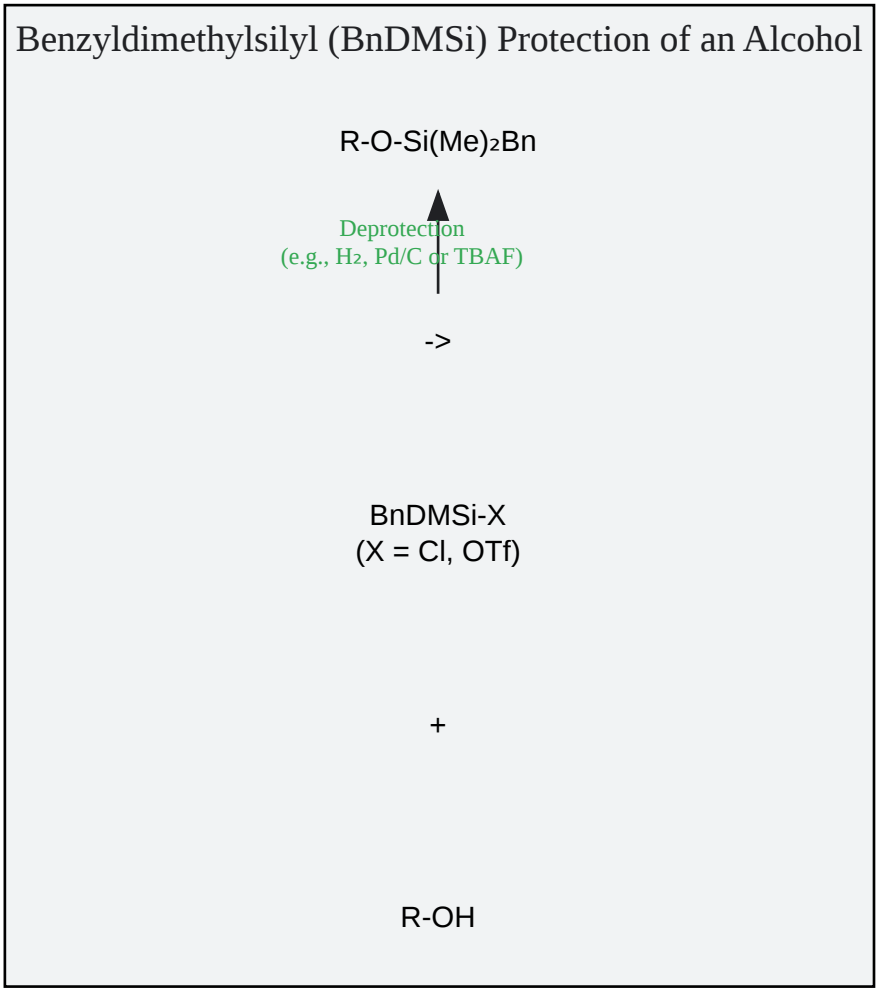
BnDMSi as a Protecting Group for Alcohols

© 2026 BenchChem. All rights reserved.

The silyl hydride of **benzyldimethylsilane** can be readily converted to a silyl halide or triflate, which then serves as the active reagent for protecting hydroxyl groups. The resulting BnDMSi ether is robust under a wide range of non-acidic and non-fluoride conditions but can be selectively cleaved, making it advantageous in multi-step synthesis.

Causality of Choice: The BnDMSi group is often chosen over smaller silyl ethers (like TMS or TES) for its increased steric bulk and stability. Crucially, it can be cleaved under conditions that leave other functional groups intact. Deprotection is typically achieved via hydrogenolysis (e.g., H_2, Pd/C), which cleaves the benzyl-silicon bond, or by using fluoride ions (e.g., TBAF), a standard method for cleaving silicon-oxygen bonds.

Protection & Deprotection Scheme



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Schematic of alcohol protection with BnDMSi and subsequent deprotection.

Example Protocol: Protection of a Primary Alcohol

- Preparation: In a flame-dried flask under an inert atmosphere, dissolve the primary alcohol (1.0 equiv.) and a non-nucleophilic base (e.g., imidazole or 2,6-lutidine, 1.5 equiv.) in an anhydrous solvent like dichloromethane (DCM) or tetrahydrofuran (THF).
- Silylation: Cool the solution to 0 °C. Slowly add benzyldimethylsilyl chloride (BnDMSiCl, 1.2 equiv.).
- Reaction: Allow the reaction to warm to room temperature and stir for 2-6 hours, monitoring by TLC.
- Quenching and Work-up: Once the reaction is complete, quench with water or a saturated aqueous solution of $NaHCO_3$. Extract the product with an appropriate organic solvent.
- Purification: Dry the combined organic layers, concentrate in vacuo, and purify by flash chromatography to obtain the pure BnDMSi-protected alcohol.

Handling, Safety, and Disposal

Benzyldimethylsilane is a flammable liquid that can cause skin, eye, and respiratory irritation.[3][8] Strict adherence to safety protocols is mandatory.

Hazard Class	GHS Code	Description
Flammable Liquid	H226	Flammable liquid and vapour[3][8]
Skin Irritation	H315	Causes skin irritation[3][8]
Eye Irritation	H319	Causes serious eye irritation[3][8]
Respiratory Irritation	H335	May cause respiratory irritation[3]

© 2026 BenchChem. All rights reserved.

Safe Handling and Storage

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[8]
- Personal Protective Equipment (PPE): Wear safety goggles with side-shields, flame-retardant gloves, and a lab coat.[9] If ventilation is inadequate, a suitable respirator is required.
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[3][8] Use non-sparking tools and take precautionary measures against static discharge.[8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials.[8]

Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[3][9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[9]
- Spills: Remove all ignition sources. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[8]

Disposal

Waste material is classified as hazardous.[8] Dispose of unused product and contaminated packaging in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

Conclusion

© 2026 BenchChem. All rights reserved.

Benzyldimethylsilane is a high-value reagent with a well-defined role in modern organic chemistry. Its utility as a precursor to a robust silyl ether protecting group makes it indispensable for the synthesis of complex molecules in pharmaceutical and materials science research. A thorough understanding of its properties, synthetic routes, and stringent safety requirements enables researchers to leverage its full potential effectively and safely.

References

- Benzyl(dimethyl)silane | CAS#:1631-70-5. (n.d.). Chemsrc. [Link]
- Benzyl(dimethyl)silane | C9H14Si | CID 74205. (n.d.). PubChem, National Institutes of Health. [Link]
- Benzyl(dimethyl)silyl methyl decanedioate. (n.d.). NIST WebBook. [Link]
- Liu, W., et al. (2023). Facile preparation of organosilanes from benzylboronates and gem-diborylalkanes mediated by KOtBu. Chemical Science, 14(25), 6825–6832. National Institutes of Health. [Link]
- Benzylsilane synthesis. (n.d.). Organic Chemistry Portal. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 1631-70-5: Benzyldimethylsilane | CymitQuimica [cymitquimica.com]
- 2. Benzyl(dimethyl)silane | C9H14Si | CID 74205 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzyldimethylsilane | 1631-70-5 [amp.chemicalbook.com]
- 4. bocsci.com [bocsci.com]
- 5. Benzyl(dimethyl)silane | CAS#:1631-70-5 | Chemsrc [chemsrc.com]
- 6. guidechem.com [guidechem.com]

© 2026 BenchChem. All rights reserved.

- 7. Facile preparation of organosilanes from benzylboronates and gem-diborylalkanes mediated by KOtBu - PMC [pmc.ncbi.nlm.nih.gov]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Benzyldimethylsilane for Advanced Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167491/docs#an-in-depth-technical-guide-to-benzyldimethylsilane-for-advanced-research-and-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.